

# L-Alaninol-d3 chemical properties and structure

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## Compound of Interest

Compound Name: L-Alaninol-d3

Cat. No.: B580260

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An In-depth Technical Guide to **L-Alaninol-d3**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **L-Alaninol-d3**. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work. This document details the physicochemical properties, structural information, and common synthetic approaches, and highlights its application as an internal standard in quantitative analyses.

## Core Chemical Properties

**L-Alaninol-d3** is the deuterated form of L-Alaninol, where the three hydrogen atoms on the methyl group are replaced with deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantitative analysis, such as LC-MS or GC-MS, as it is chemically identical to the endogenous analyte but has a distinct molecular weight.<sup>[1]</sup>

## Quantitative Data Summary

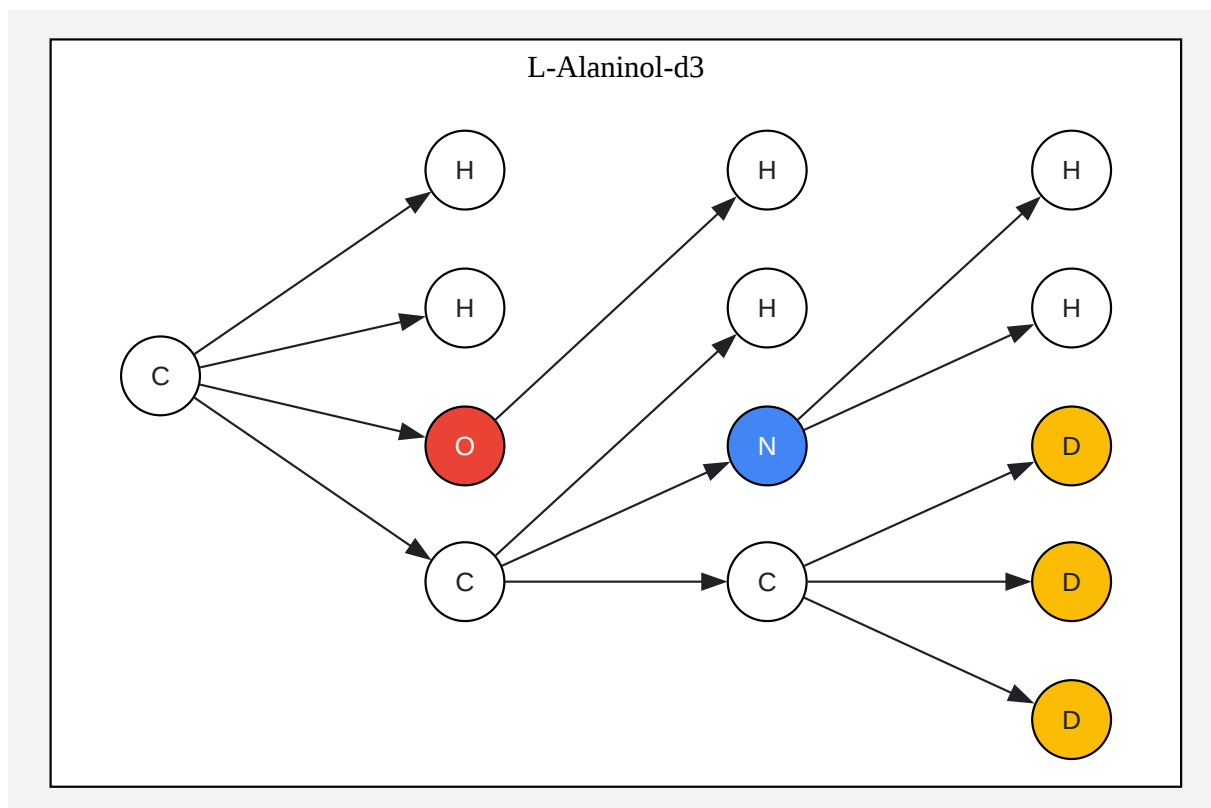
The following table summarizes the key quantitative chemical properties of **L-Alaninol-d3** and its non-deuterated counterpart, L-Alaninol. The properties of the deuterated version are expected to be very similar to the non-deuterated form.

Property	L-Alaninol-d3	L-Alaninol
CAS Number	352438-84-7[1][2][3]	2749-11-3[4][5][6][7][8]
Molecular Formula	C <sub>3</sub> H <sub>6</sub> D <sub>3</sub> NO[1]	C <sub>3</sub> H <sub>9</sub> NO[4][7][9][10]
Molecular Weight	78.13 g/mol [1]	75.11 g/mol [4][5][7][9][10][11]
Appearance	Liquid[1][2][3]	Colorless to light yellow viscous liquid[4][5][11][12]
Melting Point	Not available	-2 °C[5][6][11][13]
Boiling Point	Not available	72-73 °C @ 11 mmHg[4][5][6][8][9][11]
Density	Not available	0.965 g/mL at 25 °C[4][5][6][11]
Refractive Index	Not available	n <sub>20/D</sub> 1.450[5][9]
Solubility	Not available	Soluble in water and ethanol[11][12][13]
Storage	Pure form: -20°C; In solvent: -80°C[1][2][3]	2-8°C[5]

## Chemical Structure

The chemical structure of **L-Alaninol-d3** is characterized by a chiral center at the second carbon, with an amino group and a deuterated methyl group, and a primary alcohol at the first carbon.

- IUPAC Name: (2S)-2-amino-1-propan-1,1,1-d3-ol
- SMILES: OC--INVALID-LINK--C([2H])([2H])[2H][1][2][3]



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Caption: Chemical structure of **L-Alaninol-d3**.

## Experimental Protocols

### Synthesis of L-Alaninol

A prevalent method for synthesizing L-Alaninol is the reduction of an L-alanine ester, such as L-alanine ethyl ester hydrochloride, using a reducing agent like sodium borohydride ( $\text{NaBH}_4$ ).<sup>[8]</sup><sup>[11]</sup><sup>[14]</sup><sup>[15]</sup><sup>[16]</sup><sup>[17]</sup> The synthesis of **L-Alaninol-d3** would follow a similar procedure, starting with the corresponding deuterated L-alanine ester.

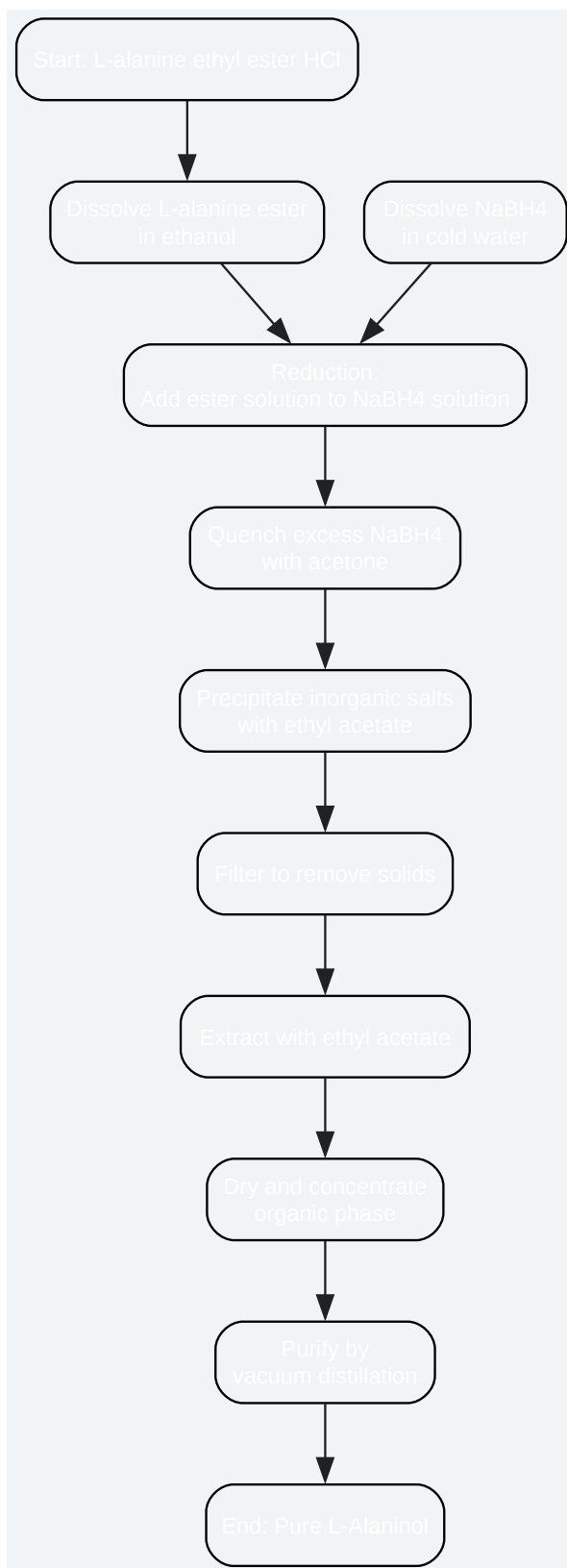
Materials:

- L-alanine ethyl ester hydrochloride

- Sodium borohydride ( $\text{NaBH}_4$ )
- Ethanol
- Water
- Acetone
- Ethyl acetate

Procedure:

- A solution of sodium borohydride is prepared in cold water.[\[11\]](#)
- A solution of L-alanine ethyl ester hydrochloride in ethanol is added dropwise to the sodium borohydride solution while maintaining a controlled temperature.[\[11\]](#)[\[15\]](#)[\[16\]](#)
- After the reaction is complete, any excess sodium borohydride is quenched with the addition of acetone.[\[11\]](#)
- Ethyl acetate is added to precipitate inorganic salts, which are then removed by filtration.[\[11\]](#)
- The L-Alaninol is extracted from the aqueous layer using ethyl acetate.[\[11\]](#)[\[15\]](#)
- The combined organic extracts are dried, and the solvent is removed under reduced pressure to yield the crude product.[\[14\]](#)
- The crude L-Alaninol can be further purified by vacuum distillation.[\[18\]](#)



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Caption: General workflow for the synthesis of L-Alaninol.

## Analytical Methodology

**L-Alaninol-d3** is primarily used as an internal standard for the quantification of L-Alaninol in biological matrices by GC- or LC-MS.[1] Spectroscopic techniques such as Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS) are essential for the structural characterization and purity assessment of L-Alaninol and its deuterated isotopologue.[19]

## Applications in Research and Drug Development

The non-deuterated compound, L-Alaninol, serves as a valuable chiral building block in asymmetric synthesis.[4][14][17] Its bifunctional nature allows for its use in the synthesis of chiral ligands, auxiliaries, and pharmaceutical intermediates.[14]

**L-Alaninol-d3**'s key application stems from the field of pharmacokinetics, where deuteration of drugs can alter their metabolic profiles.[1] The use of stable isotope-labeled compounds like **L-Alaninol-d3** is critical for accurate quantification in metabolic studies and clinical mass spectrometry.[1]

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Address: 3281 E Guasti Rd

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